

A Comprehensive Technical Guide to 4-Methylumbelliferyl Butyrate: Nomenclature, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: 4-Methylumbelliferyl butyrate

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This technical guide provides an in-depth overview of **4-Methylumbelliferyl butyrate**, a widely used fluorogenic substrate in biochemical assays. This document details its alternative names, physicochemical properties, and provides a comprehensive experimental protocol for its use in detecting and quantifying esterase and lipase activity.

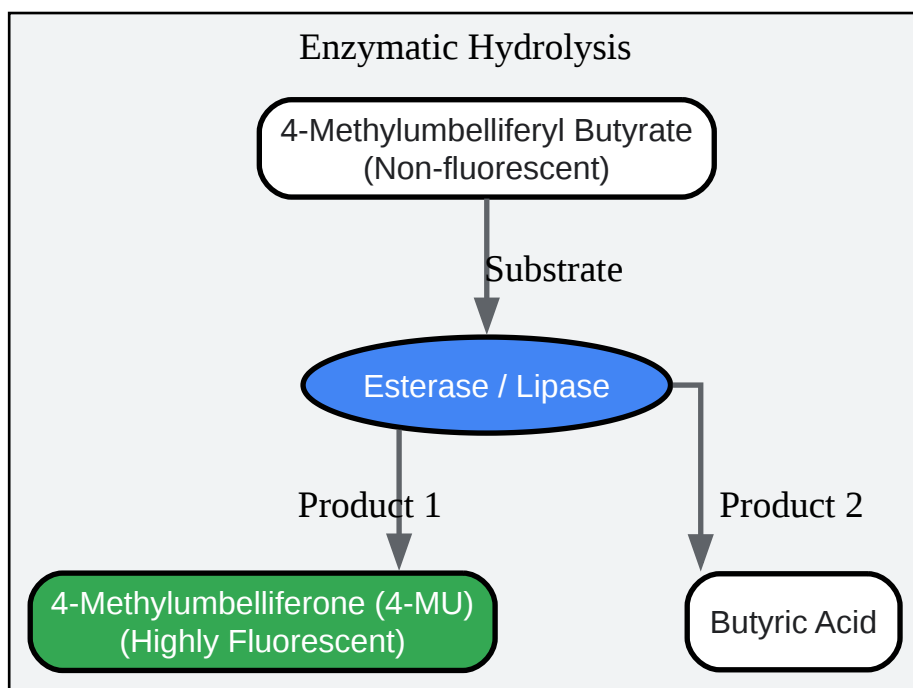
Nomenclature and Identification

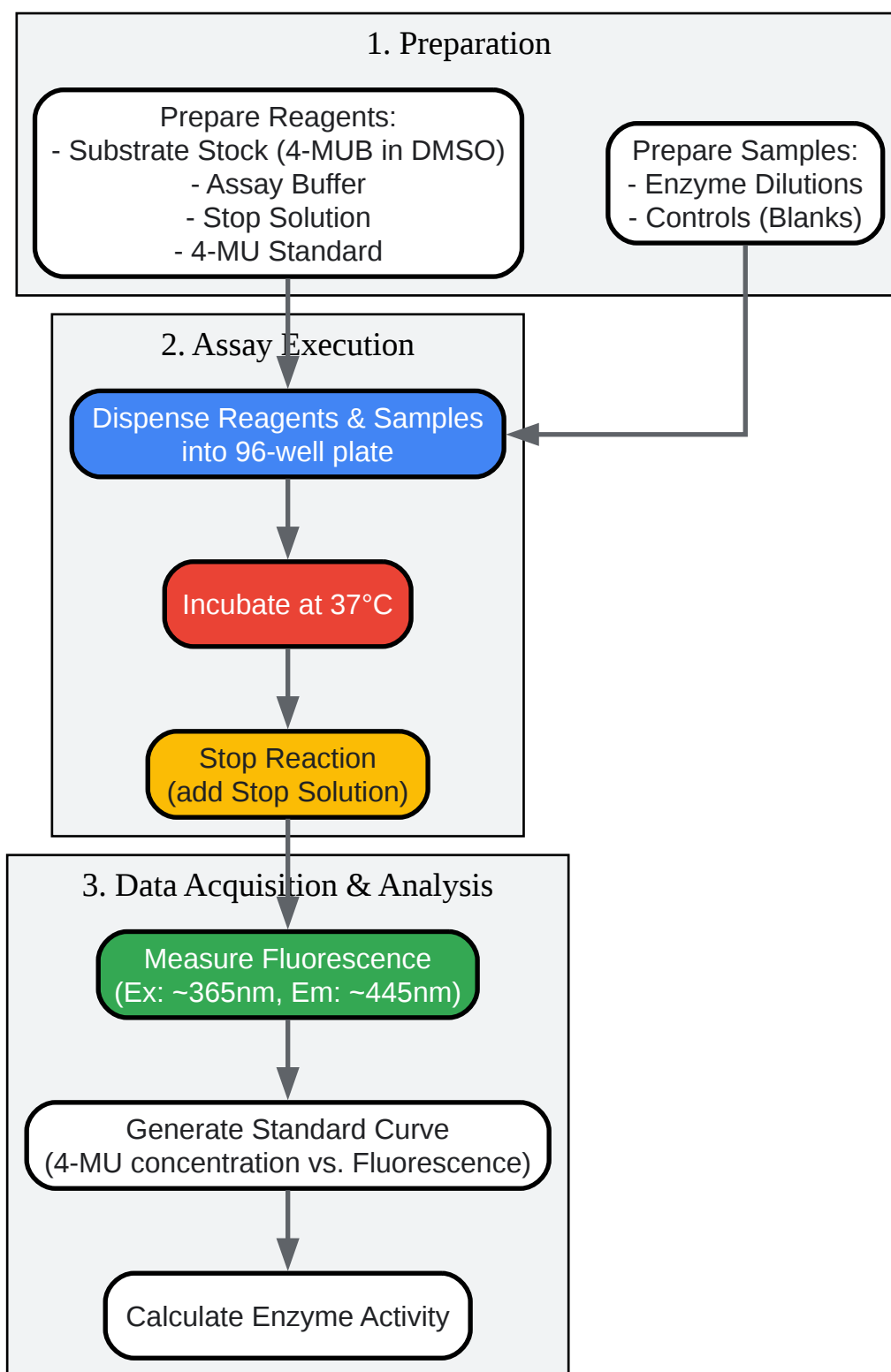
4-Methylumbelliferyl butyrate is known by several alternative names in scientific literature and commercial products. A clear understanding of this nomenclature is crucial for accurate literature searches and product identification.

Identifier Type	Identifier	Source
IUPAC Name	(4-methyl-2-oxochromen-7-yl) butanoate	PubChem[1]
CAS Number	17695-46-4	Santa Cruz Biotechnology[2]
Synonym	4-Methylcoumarin-7-yl butyrate	Santa Cruz Biotechnology[2]
Synonym	Butyric acid 4-methylumbelliferyl ester	Chem-Impex[3]
Synonym	Butyryl 4-methylumbelliferone	CAS Common Chemistry[4]
Synonym	4-Methylumbelliferone butyrate	CAS Common Chemistry[4]
Abbreviation	4-MUB	PubChem[1]
Abbreviation	MU-Bu	Sigma-Aldrich[5]
Molecular Formula	C14H14O4	Santa Cruz Biotechnology[2]
Molecular Weight	246.26 g/mol	Santa Cruz Biotechnology[2]

Principle of Detection: A Fluorogenic Transformation

4-Methylumbelliferyl butyrate is a non-fluorescent molecule. Its utility as a substrate lies in its enzymatic hydrolysis by esterases, such as butyrate esterase and lipase. This reaction cleaves the butyrate group, releasing the highly fluorescent product, 4-methylumbelliferone (4-MU), also known as hymecromone. The intensity of the fluorescence emitted by 4-MU is directly proportional to the enzymatic activity, allowing for sensitive quantification. The fluorescence of 4-MU is pH-dependent, with optimal emission at a higher pH.





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